

Personal protective equipment for handling 2,5-Dimethoxy-2,5-dihydrofuran

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Compound of Interest

Compound Name: 2,5-Dimethoxy-2,5-dihydrofuran

Cat. No.: B146672

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Essential Safety and Handling Guide for 2,5-Dimethoxy-2,5-dihydrofuran

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This document provides critical safety and logistical information for the handling, storage, and disposal of **2,5-Dimethoxy-2,5-dihydrofuran**. Adherence to these procedures is essential to ensure laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

2,5-Dimethoxy-2,5-dihydrofuran is a flammable liquid that is harmful if swallowed or inhaled and causes skin and eye irritation.[1][2][3] It is also classified as a peroxide-former, which can form explosive peroxides upon exposure to air and light.[4] Therefore, stringent safety measures are required.

Table 1: Summary of Hazards

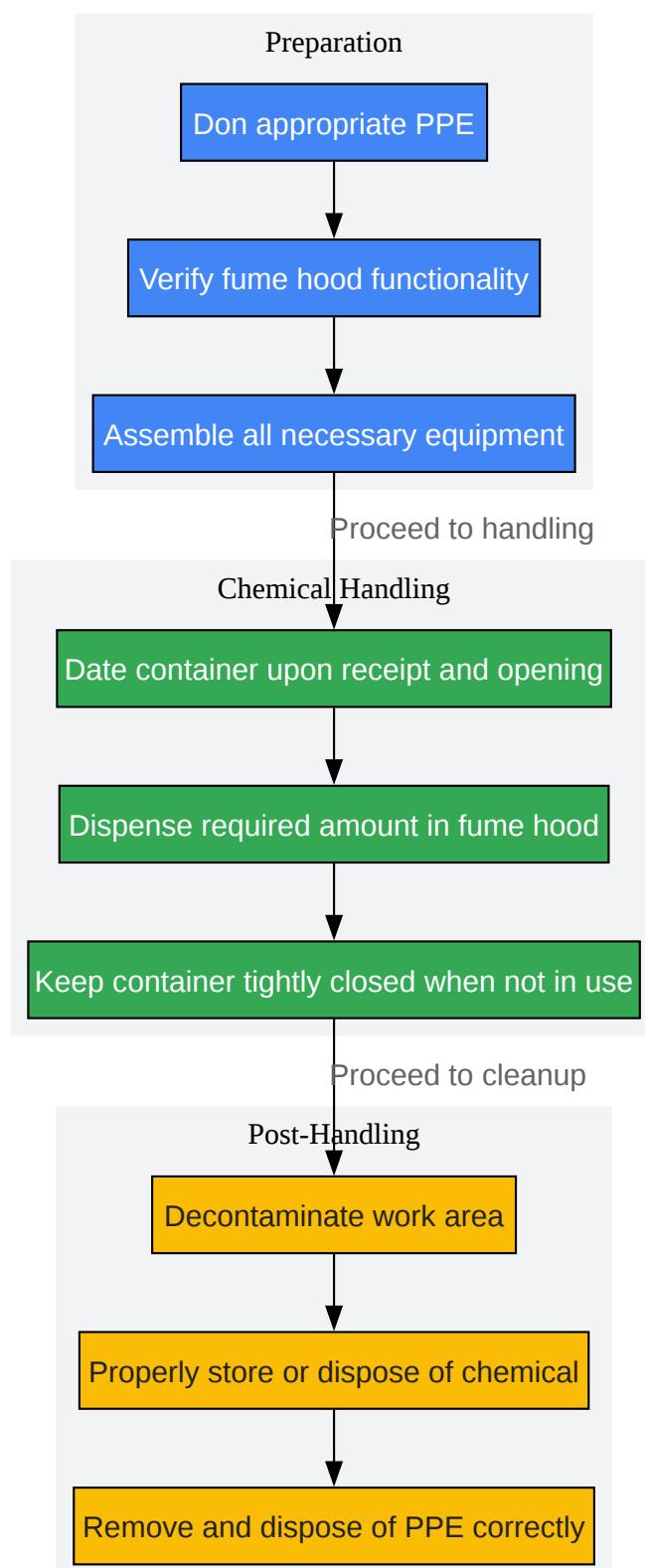
Hazard Type	Description	GHS Classification
Physical Hazard	Flammable liquid and vapor. [1] [2] [5]	Flammable Liquid, Category 3 [1] [6]
Health Hazard	Harmful if swallowed. [1] [5]	Acute Toxicity, Oral, Category 4 [1]
Harmful if inhaled. [1]	Acute Toxicity, Inhalation, Category 4 [1]	
Causes serious eye irritation. [1] [2]	Serious Eye Damage/Eye Irritation, Category 2 [1]	
Causes skin irritation. [2]	Skin Irritation, Category 2 [2]	
Special Hazard	Potential to form explosive peroxides. [4]	Peroxide-Former

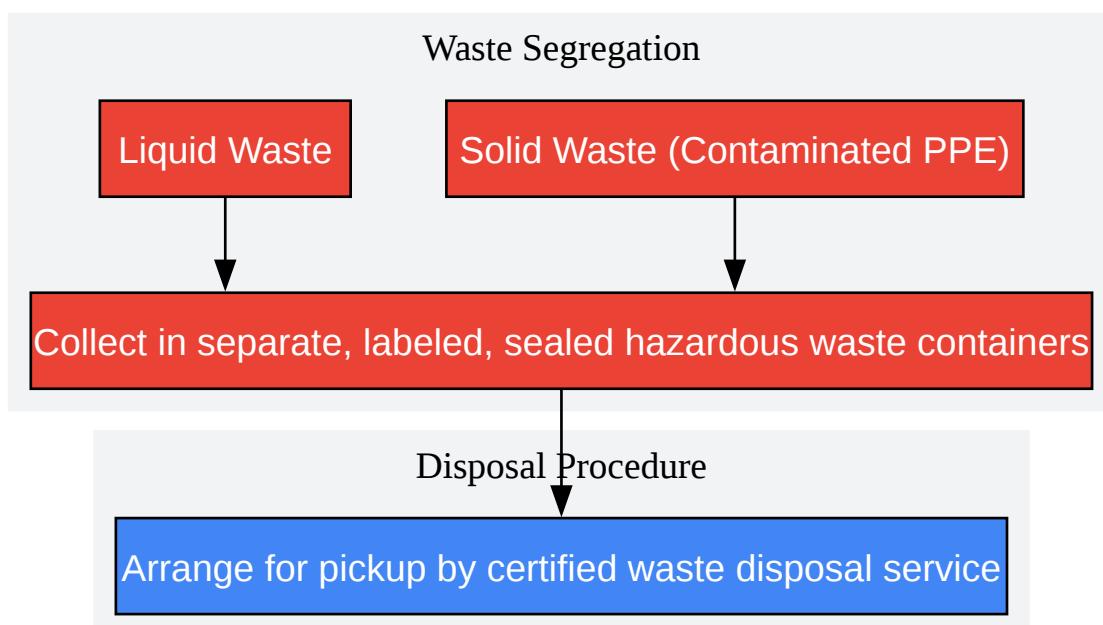
Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended).[7] Gloves must be inspected prior to use and disposed of after contamination.[2]	To prevent skin contact and irritation.[2]
Eye Protection	Safety glasses with side-shields or chemical safety goggles.[6] A face shield may be required for splash hazards.	To protect against eye irritation from splashes or vapors.[1][2]
Skin and Body	Flame-retardant lab coat or chemical-resistant apron.[2] Closed-toe shoes are mandatory.	To protect skin from splashes and in case of fire.
Respiratory	Use in a well-ventilated area or a chemical fume hood.[4] If exposure limits are exceeded, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of harmful vapors.[1]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following workflow is mandatory to minimize risks associated with handling **2,5-Dimethoxy-2,5-dihydrofuran**.





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- To cite this document: BenchChem. [Personal protective equipment for handling 2,5-Dimethoxy-2,5-dihydrofuran]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146672#personal-protective-equipment-for-handling-2-5-dimethoxy-2-5-dihydrofuran>

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